

Application Note: Crystallization Protocols for (R)-Omeprazole Sodium Salt

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Compound of Interest

Compound Name: (R)-Omeprazole Sodium Salt

Cat. No.: B1260541

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Executive Summary

(R)-Omeprazole Sodium (CAS: 161796-77-6) presents unique challenges in process chemistry due to the inherent instability of the benzimidazole sulfoxide core.^[1] Like its S-isomer, it is acid-labile, photosensitive, and hygroscopic.^[1] Successful crystallization requires strict control over pH (>11), temperature (<45°C), and solvent water activity.^[1] This guide details two primary workflows: (1) De Novo Salt Formation from Free Base and (2) Recrystallization for Polymorph Control.^[1]

Physicochemical Context & Solubility Profile

Understanding the solute-solvent interaction is the precursor to any successful crystallization.

Parameter	Characteristic	Implication for Protocol
pKa	~4.0 (Pyridinium), ~8.8 (Benzimidazole)	Salt formation requires strong base (NaOH) to deprotonate the benzimidazole NH.[1]
Stability	Acid Labile, Thermolabile	Process must remain alkaline (pH 11-12).[1] Avoid T > 50°C.
Solubility (Na Salt)	High: Water, Methanol, Ethanol	Requires anti-solvents (Toluene, Ethyl Acetate, DIPE) for yield.[1][2]
Hygroscopicity	High	Final product must be dried under vacuum; handling in low-humidity suites (<40% RH).[1]

Protocol A: Direct Salt Formation & Crystallization

Objective: Convert (R)-Omeprazole Free Base into a crystalline Sodium Salt. Starting Material: (R)-Omeprazole Free Base (Oil or Amorphous Solid).[1]

Reagents

- Solvent: Acetone (HPLC Grade) or Isopropanol (IPA).[1]
- Base: Sodium Hydroxide (NaOH), 50% w/w aqueous solution or solid pellets dissolved in minimal water.[1]
- Anti-Solvent: Toluene or Diisopropyl Ether (DIPE).[1]

Step-by-Step Workflow

- Dissolution (Inert Loop):
 - Charge (R)-Omeprazole Free Base into a reactor purged with Nitrogen.
 - Add Acetone (5-7 volumes relative to mass).

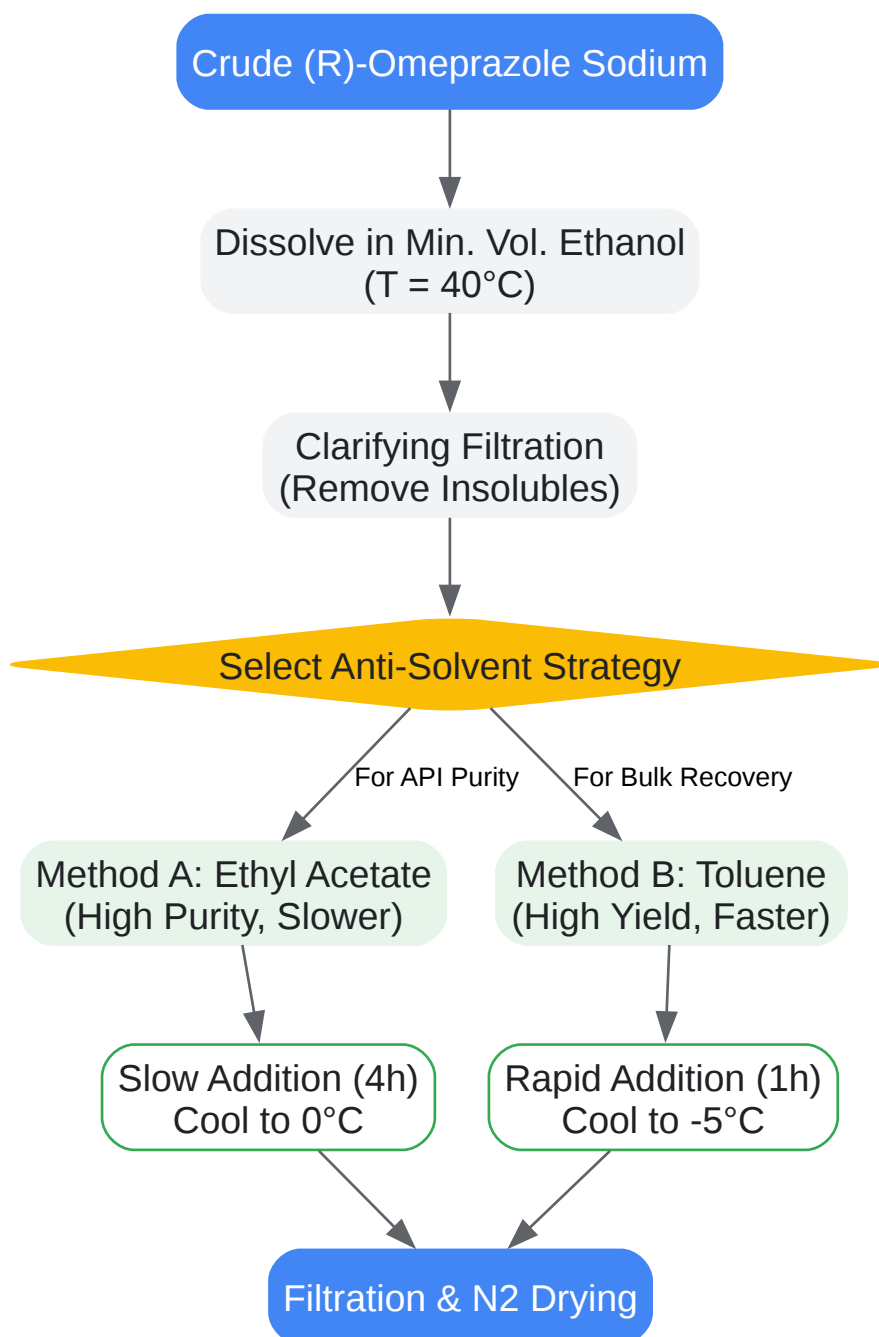
- Agitate at 20–25°C until fully dissolved.
- Checkpoint: Ensure solution is clear. If haze exists, filter through a 0.45 µm PTFE membrane.
- Salt Formation:
 - Calculate 1.02 molar equivalents of NaOH.
 - Add NaOH solution dropwise over 30 minutes.^[1] Maintain temperature < 30°C.
 - Mechanism:^{[1][3][4][5][6][7]} The NaOH deprotonates the benzimidazole nitrogen, forming the ionic sodium species which is less soluble in Acetone than the free base.
- Nucleation Induction:
 - The solution may become cloudy. If not, seed with 0.5% w/w (R)-Omeprazole Sodium crystals (if available) or scratch the vessel wall.^[1]
 - Stir for 1 hour at 20°C to allow crystal growth.
- Yield Optimization (Anti-Solvent):
 - Slowly add Toluene (3-5 volumes) over 2 hours.
 - Cool the reactor to 0–5°C at a rate of 5°C/hour.
 - Critical Control: Rapid cooling traps impurities and amorphous material.^[1]
- Isolation:
 - Filter under Nitrogen pressure (avoid air exposure to prevent moisture uptake).^[1]
 - Wash cake with cold Toluene/Acetone (1:1).
 - Vacuum dry at 40°C for 12 hours.^[1]

Protocol B: Recrystallization for Polymorph Control

Objective: Purify crude salt or convert amorphous material into a stable semi-crystalline or crystalline form (often analogous to Form A or B of the racemate).[1]

Workflow Diagram (DOT)

The following diagram illustrates the decision logic for solvent selection based on the desired outcome (Yield vs. Purity).



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Figure 1: Decision matrix for recrystallization solvent systems based on process goals.

Detailed Methodology (Ethanol/Ethyl Acetate System)

This system is preferred for obtaining high optical and chemical purity.^[1]

- Solubilization: Dissolve crude (R)-Omeprazole Sodium in Ethanol (2 volumes) at 40°C. Do not exceed 45°C.
- Anti-Solvent Addition: Charge Ethyl Acetate (10 volumes) slowly.
 - Phase 1: Add 2 volumes. Stir for 30 mins (Cloud point).^[1]
 - Phase 2: Add remaining 8 volumes over 3 hours.
- Aging: Cool to -5°C and hold for 4 hours. This "Ostwald Ripening" phase ensures fines dissolve and larger crystals grow, improving filterability.
- Drying: Dry at 40-45°C under full vacuum (<10 mbar).

Critical Process Parameters (CPPs) & Troubleshooting

Issue	Probable Cause	Corrective Action
"Oiling Out"	Temperature too high during anti-solvent addition; Supersaturation too rapid.[1]	Reduce cooling rate; Add anti-solvent more slowly; Seed the solution at the cloud point.
Color Change (Yellow/Brown)	Degradation (Oxidation or Acid hydrolysis).[1]	Ensure pH > 11; Check N2 purge; Verify solvent quality (peroxide-free).
Low Yield	High solubility in mother liquor; Incomplete precipitation.[1]	Lower final temperature to -10°C; Increase anti-solvent ratio.
High Water Content	Hygroscopic nature; Inefficient drying.[1]	Use a vacuum dryer with N2 bleed; Package immediately in Al/Al blisters or desiccated drums.[1]

Analytical Validation

To ensure the integrity of the crystallized product, the following analytical panel is required:

- Chiral HPLC: Verify enantiomeric excess (ee%).[1] (R)-Omeprazole should be >99.5% ee.[1]
 - Column: Chiral-AGP or Chiralpak AD-H.[1]
- XRPD (X-Ray Powder Diffraction): Confirm crystalline form. Amorphous halos indicate failed crystallization.[1]
- Karl Fischer (KF): Determine water content.[1] Sodium salts often form hydrates (monohydrate/trihydrate).[1] Distinguish between bound water (hydrate) and surface moisture.[1]

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